

N,N-Bis(2-chloroethyl)-p-toluenesulfonamide

handling and safety precautions

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Compound of Interest

Compound Name: *N,N-Bis(2-chloroethyl)-p-toluenesulfonamide*

Cat. No.: B122721

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Technical Support Center: N,N-Bis(2-chloroethyl)-p-toluenesulfonamide

This technical support center provides comprehensive guidance on the handling and safety precautions for **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide**. The information is tailored for researchers, scientists, and drug development professionals to ensure safe and effective experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide** and what are its primary applications?

A1: **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide** is a sulfonamide compound containing two 2-chloroethyl groups attached to the nitrogen atom.^[1] It functions as a bifunctional alkylating agent.^[1] Its primary applications are in pharmaceutical research as an antibacterial agent and a potential anticancer drug, and in chemical synthesis as an intermediate for other sulfonamide derivatives.^[1]

Q2: What are the main hazards associated with this compound?

A2: The primary hazards of **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide** include irritation to the skin, eyes, and respiratory tract.[2][3] Ingestion may lead to digestive tract irritation.[2] It is classified as a warning-level irritant.[2] The toxicological properties of this material have not been fully investigated, but as a nitrogen mustard derivative, it should be handled with extreme caution due to its potential as a potent alkylating agent.[1][2]

Q3: What personal protective equipment (PPE) is mandatory when handling this substance?

A3: Appropriate PPE is crucial to minimize exposure. This includes chemical safety goggles, chemical-resistant gloves (e.g., nitrile or butyl rubber), a lab coat, and in situations with potential for aerosol generation, a NIOSH-approved respirator.[4] All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][5]
- Skin Contact: Remove contaminated clothing and shoes immediately. Flush the affected skin area with plenty of water for at least 15 minutes. Seek medical attention.[2][6]
- Inhalation: Move the individual to fresh air at once. If breathing is difficult, administer oxygen. If breathing has ceased, begin artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[2][7]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Q5: How should I store **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide**?

A5: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[2] It should be kept away from incompatible substances such as strong oxidizing agents.[2]

Q6: What is the proper procedure for disposing of waste containing this chemical?

A6: Waste containing **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide** should be treated as hazardous waste.[8] Dispose of it in accordance with local, state, and federal regulations.[8][9] Do not dispose of it down the drain.[10]

Troubleshooting Guides

Issue: Unexpected reaction outcome or low yield in a synthesis involving **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide**.

- Possible Cause 1: Purity of the reagent.
 - Troubleshooting Step: Verify the purity of your **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide** using an appropriate analytical technique such as HPLC or NMR. Impurities can interfere with the desired reaction.
- Possible Cause 2: Incomplete reaction.
 - Troubleshooting Step: Monitor the reaction progress using TLC or LC-MS to ensure it has gone to completion. If the reaction is stalling, consider adjusting the reaction time, temperature, or catalyst concentration.
- Possible Cause 3: Degradation of the reagent.
 - Troubleshooting Step: **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide** can be sensitive to moisture and heat. Ensure it was stored correctly. If degradation is suspected, use a fresh batch of the reagent.

Issue: Difficulty in dissolving **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide**.




- Possible Cause: Inappropriate solvent.
 - Troubleshooting Step: **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide** is soluble in chloroform.[11] If you are using a different solvent, check its compatibility. Gentle heating or sonication may aid in dissolution, but be mindful of the compound's stability.

Data Presentation

Table 1: Physical and Chemical Properties of **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide**

| Property | Value | Reference |
|---------------------|---|-----------|
| Molecular Formula | C ₁₁ H ₁₅ Cl ₂ NO ₂ S | [12] |
| Molecular Weight | 296.22 g/mol | [12] |
| CAS Number | 42137-88-2 | [12] |
| Appearance | Off-white to slightly gray solid/powder | [2][13] |
| Melting Point | 45-50 °C | [12] |
| Boiling Point | 409.1 ± 55.0 °C (Predicted) | [11] |
| Solubility | Soluble in Chloroform | [11] |
| Storage Temperature | 0-8°C | [12] |

Table 2: Hazard Identification

| Hazard | Description | GHS Pictogram | Signal Word | Hazard Statement |
|------------------------|-----------------------------------|---|-------------|------------------|
| Skin Irritation | Causes skin irritation. |  | Warning | H315 |
| Eye Irritation | Causes serious eye irritation. |  | Warning | H319 |
| Respiratory Irritation | May cause respiratory irritation. |  | Warning | H335 |

Experimental Protocols

Synthesis of **N,N-Bis(2-chloroethyl)-p-toluenesulfonamide**

This protocol is adapted from a literature procedure.

Materials:

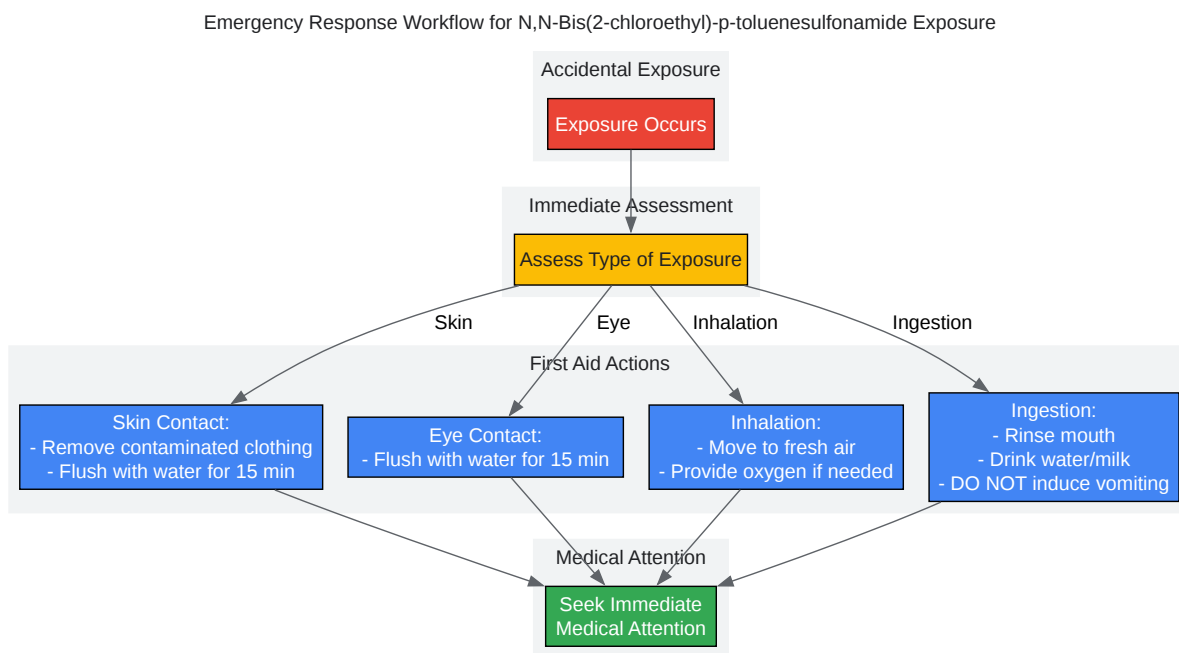
- Bis(2-chloroethyl)amine hydrochloride
- p-Toluenesulfonyl chloride
- Pyridine
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- 1N aqueous hydrochloric acid
- Deionized water
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Suspend Bis(2-chloroethyl)amine hydrochloride (25.2 g) in dichloromethane (280 mL) in a reaction vessel and cool the suspension to 0 °C in an ice bath.
- Sequentially add pyridine (24 mL) and p-toluenesulfonyl chloride (28.3 g) to the stirred suspension.
- Allow the reaction mixture to stir for 4 hours at room temperature.
- Upon completion of the reaction (monitor by TLC), add saturated aqueous sodium bicarbonate solution to neutralize the mixture.
- Extract the organic phase with dichloromethane.
- Wash the organic layer sequentially with 1N aqueous hydrochloric acid and deionized water.

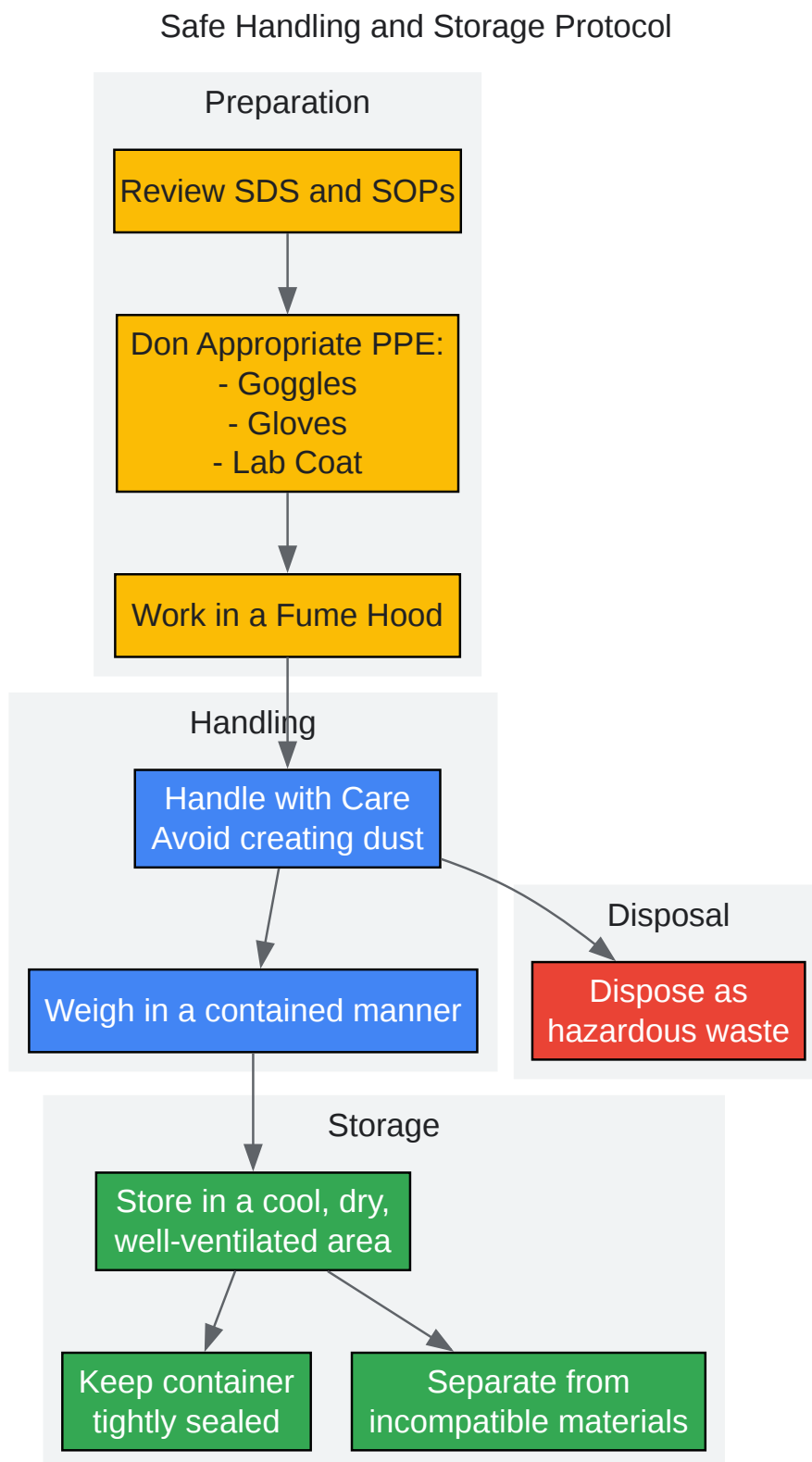
- Dry the organic layer over anhydrous sodium sulfate and then concentrate it under reduced pressure to remove the solvent.
- Purify the crude product by silica gel column chromatography using a gradient of hexane-ethyl acetate (from 15:1 to 5:1) as the eluent to yield N,N-Bis(2-chloroethyl)-4-methylbenzenesulfonamide.

Mandatory Visualization



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Caption: Emergency response workflow for exposure incidents.



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Caption: Protocol for safe handling and storage.

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